

# Application Notes and Protocols: CD36 (93-110)-Cys Binding Assay

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## Compound of Interest

Compound Name: CD36 (93-110)-Cys

Cat. No.: B12377923

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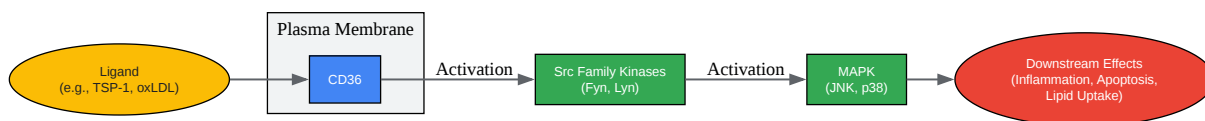
## Introduction

Cluster of Differentiation 36 (CD36) is a multifunctional transmembrane glycoprotein that acts as a scavenger receptor for a wide variety of ligands, including thrombospondin-1 (TSP-1), oxidized low-density lipoprotein (oxLDL), long-chain fatty acids, and apoptotic cells.<sup>[1][2][3]</sup> Its involvement in numerous physiological and pathological processes, such as lipid metabolism, angiogenesis, inflammation, and atherosclerosis, makes it a compelling target for therapeutic intervention.<sup>[1][4]</sup> The extracellular domain of CD36 contains several ligand-binding sites, and the peptide sequence spanning amino acids 93-110 is crucial for the high-affinity binding of thrombospondin-1. This interaction is implicated in the inhibition of angiogenesis and the activation of transforming growth factor- $\beta$ 1 (TGF- $\beta$ 1).

This document provides a detailed protocol for a binding assay utilizing a synthetic peptide corresponding to the CD36 (93-110) region with an added C-terminal cysteine residue (**CD36 (93-110)-Cys**). The cysteine residue facilitates the conjugation of a fluorescent label, enabling a quantitative assessment of binding interactions with potential ligands or binding partners. This assay is a valuable tool for screening and characterizing compounds that modulate the CD36-TSP-1 interaction.

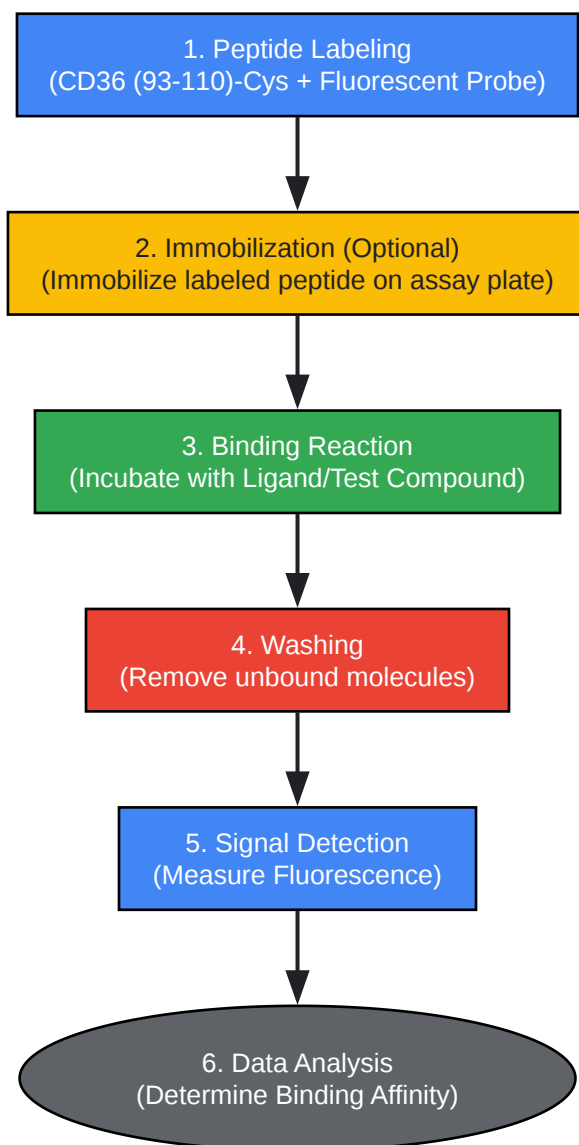
## Signaling Pathways and Experimental Workflow

The following diagrams illustrate the CD36 signaling pathway and the experimental workflow for the binding assay.



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Caption: CD36 signaling cascade upon ligand binding.



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## References

- 1. [mdpi.com](https://www.mdpi.com) [mdpi.com]

- 2. Mechanisms of Cell Signaling by the Scavenger Receptor CD36: Implications in Atherosclerosis and Thrombosis - PMC [pmc.ncbi.nlm.nih.gov]
- 3. CD36 Is a Novel Serum Amyloid A (SAA) Receptor Mediating SAA Binding and SAA-induced Signaling in Human and Rodent Cells - PMC [pmc.ncbi.nlm.nih.gov]
- 4. CD36, a signaling receptor and fatty acid transporter that regulates immune cell metabolism and fate - PMC [pmc.ncbi.nlm.nih.gov]
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